

# Physical and chemical properties of Isomurrayafoline B

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## Compound of Interest

Compound Name: *Isomurrayafoline B*

Cat. No.: *B018881*

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An In-depth Technical Guide to **Isomurrayafoline B**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Isomurrayafoline B** is a carbazole alkaloid with the molecular formula  $C_{19}H_{21}NO_2$ . This document provides a comprehensive overview of its physical and chemical properties, drawing from available predicted data. While experimental validation is pending for many of these characteristics, this guide serves as a foundational resource for researchers interested in the potential therapeutic applications of this compound. Preliminary information suggests potential anti-inflammatory, anticancer, and antimicrobial activities, highlighting the need for further investigation into its pharmacological profile and mechanism of action.

## Chemical and Physical Properties

**Isomurrayafoline B** is a white solid compound.<sup>[1]</sup> The majority of the available quantitative data on its physical and chemical properties are based on computational predictions. These predicted values offer initial insights into the compound's characteristics and are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>21</sub> NO <sub>2</sub>	[1]
Molecular Weight	295.38 g/mol	Calculated
Appearance	White solid	[1]
Boiling Point	498.2 ± 40.0 °C at 760 mmHg	Predicted
Density	1.2 ± 0.1 g/cm <sup>3</sup>	Predicted
Flash Point	255.1 ± 27.3 °C	Predicted
Refractive Index	1.666	Predicted

Note: The data presented in this table, with the exception of the molecular formula, molecular weight, and appearance, are predicted values and await experimental verification.

## Spectroscopic Data

Detailed experimental spectroscopic data, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry, for **Isomurrayafoline B** are not readily available in the public domain. Such data is crucial for the unequivocal identification and structural elucidation of the compound.

Researchers undertaking the synthesis or isolation of **Isomurrayafoline B** will need to perform these analyses to confirm the identity and purity of their samples.

## Solubility

Specific experimental data on the solubility of **Isomurrayafoline B** in various solvents is currently unavailable. The predicted properties suggest it is likely soluble in organic solvents, a common characteristic of carbazole alkaloids. Experimental determination of its solubility profile in a range of polar and non-polar solvents is essential for designing appropriate experimental conditions for its extraction, purification, and formulation.

## Potential Biological Activities

Preliminary information suggests that **Isomurrayafoline B** may possess a range of biological activities, including anti-inflammatory, anticancer, and antimicrobial properties. However,

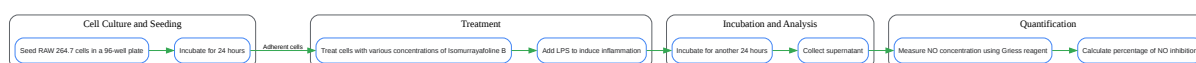
specific experimental data, such as IC<sub>50</sub> values from in vitro assays or efficacy in preclinical models, have not been reported in the available literature.

## Experimental Protocols for Biological Evaluation

While specific studies on **Isomurrayafoline B** are lacking, standardized protocols can be adapted to investigate its potential biological activities.

A common in vitro method to assess anti-inflammatory activity is to measure the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophage cell lines, such as RAW 264.7.

Workflow for Nitric Oxide Inhibition Assay:



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Caption: Workflow for assessing anti-inflammatory activity by measuring nitric oxide inhibition.

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxic effects of potential anticancer drugs on cancer cell lines.

Workflow for MTT Assay:



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Caption: Workflow for evaluating anticancer activity using the MTT assay.

The broth microdilution method is a common technique used to determine the minimum inhibitory concentration (MIC) of an antimicrobial agent against various microorganisms.

Workflow for Broth Microdilution Assay:



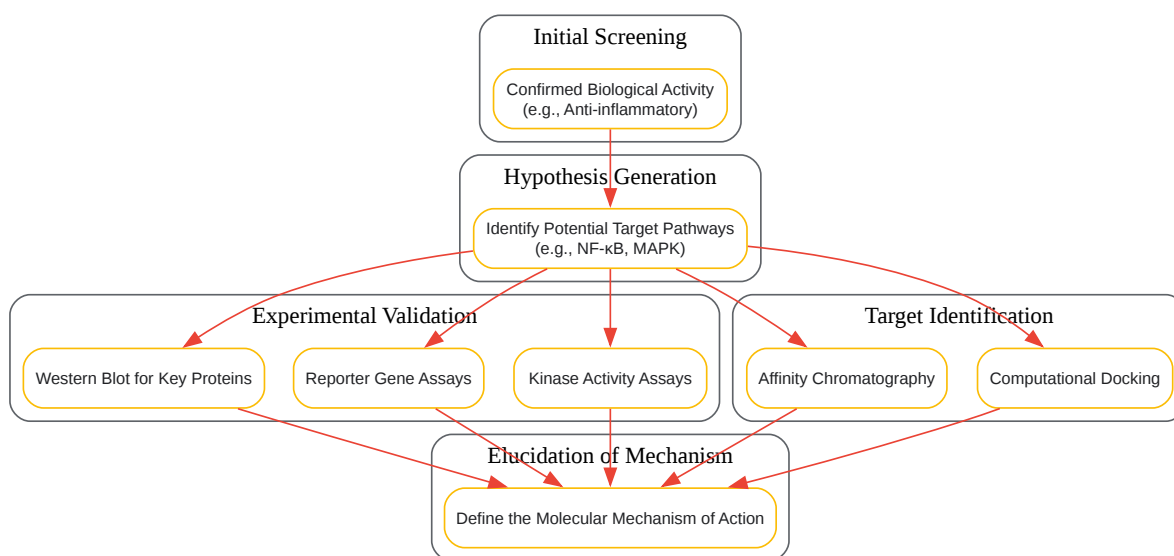
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Caption: Workflow for determining the minimum inhibitory concentration (MIC) for antimicrobial activity.

## Mechanism of Action and Signaling Pathways

Currently, there is no published research detailing the mechanism of action of **Isomurrayafoline B** or the signaling pathways it may modulate to exert its potential biological effects. Identifying the molecular targets and cellular pathways affected by this compound is a critical area for future research.

Logical Relationship for Investigating Mechanism of Action:



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Caption: A logical workflow for the elucidation of the mechanism of action of **Isomurrayafoline B**.

## Synthesis and Isolation

Detailed, peer-reviewed experimental protocols for the total synthesis or isolation of **Isomurrayafoline B** are not widely available. The development of an efficient and scalable synthetic route would be a significant advancement, enabling further biological and pharmacological studies. Similarly, the identification of natural sources rich in **Isomurrayafoline B** and the optimization of extraction and purification protocols are important research objectives.

## Conclusion and Future Directions

**Isomurrayafoline B** represents a promising natural product with potential therapeutic applications. However, the current body of knowledge is largely based on predicted data. To advance the understanding and potential development of this compound, future research should prioritize:

- **Experimental Verification:** Confirmation of the predicted physical and chemical properties through rigorous experimental analysis.
- **Spectroscopic Characterization:** Comprehensive analysis using NMR and mass spectrometry to establish a definitive spectral signature.
- **Biological Screening:** Systematic evaluation of its anti-inflammatory, anticancer, and antimicrobial activities against a broad range of cell lines and pathogens.
- **Mechanism of Action Studies:** Elucidation of the molecular targets and signaling pathways through which **Isomurrayafoline B** exerts its biological effects.
- **Synthesis and Isolation:** Development of robust and efficient methods for obtaining pure **Isomurrayafoline B** for further research.

This technical guide provides a starting point for researchers and drug development professionals interested in **Isomurrayafoline B**. The significant gaps in the existing data highlight numerous opportunities for further investigation to unlock the full therapeutic potential of this intriguing carbazole alkaloid.

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## References

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